

# Protocol for High-Yield Expression and Purification of Recombinant Human SEC14L2 Protein

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## Compound of Interest

Compound Name: *SspF protein*

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## Abstract

This application note provides a comprehensive protocol for the expression and purification of recombinant human SEC14-like protein 2 (SEC14L2), also known as Supernatant Protein Factor (SPF). SEC14L2 is a lipid-binding protein implicated in crucial cellular processes, including cholesterol biosynthesis and Wnt/Ca<sup>2+</sup> signaling, making it a protein of significant interest for basic research and as a potential drug target.<sup>[1][2][3][4]</sup> This protocol details the expression of N-terminally His-tagged SEC14L2 in *Escherichia coli* and a robust two-step purification strategy involving immobilized metal affinity chromatography (IMAC) followed by size-exclusion chromatography (SEC). The described methodology is designed to yield high-purity SEC14L2 suitable for structural and functional studies.

## Introduction

SEC14L2 is a cytosolic protein that plays a vital role in lipid metabolism and signal transduction.<sup>[1][3][4]</sup> It is known to stimulate squalene monooxygenase, a key enzyme in the cholesterol biosynthetic pathway.<sup>[3]</sup> Furthermore, SEC14L2 acts as a GTPase protein to mediate Wnt/Ca<sup>2+</sup> signaling, a pathway involved in embryonic development and disease.<sup>[2]</sup> Given its multifaceted roles, the availability of highly pure and active recombinant SEC14L2 is

essential for in-depth biochemical and structural characterization, as well as for screening potential therapeutic modulators.

The following protocol outlines a reliable method for producing and purifying recombinant human SEC14L2 using an E. coli expression system. The use of an N-terminal hexahistidine (His6) tag facilitates efficient capture and purification via IMAC.[5] A subsequent size-exclusion chromatography step ensures the removal of remaining contaminants and protein aggregates, resulting in a highly pure and homogenous protein preparation.

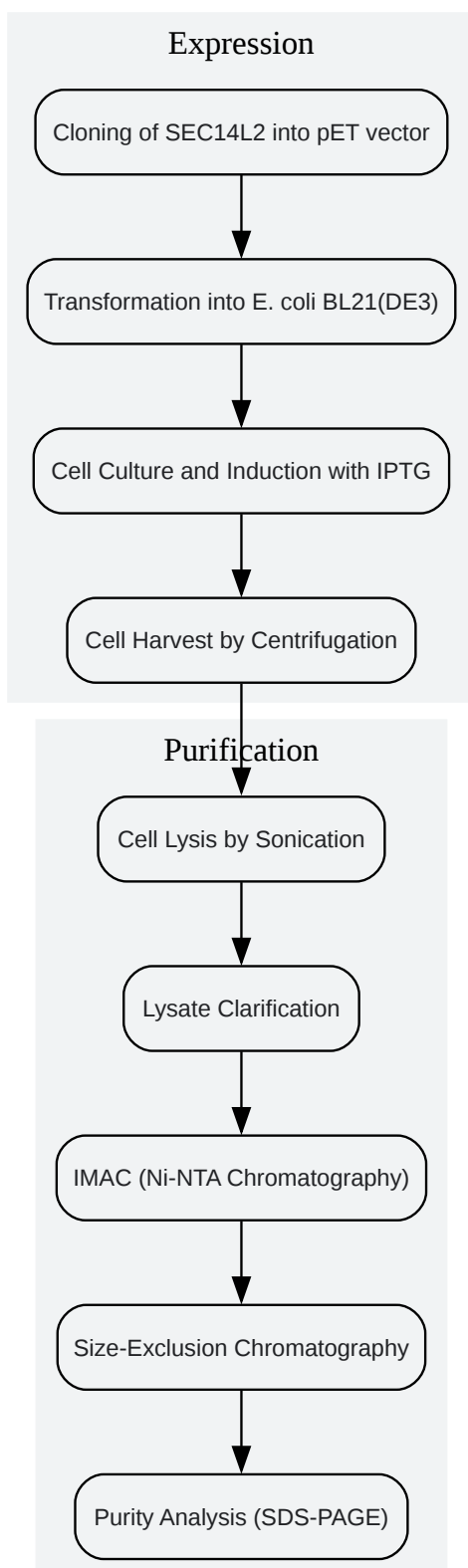
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Wnt/Ca<sup>2+</sup> signaling pathway involving SEC14L2 and the experimental workflow for its expression and purification.



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Caption: Wnt/Ca<sup>2+</sup> signaling pathway mediated by SEC14L2.



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